Preclinical Safety Profile of Chromolaena odorata Extracts: A Comparative Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Odoratin*
CAS No.:	*53948-00-8*
Cat. No.:	*B1253074*

Get Quote

Disclaimer: This guide summarizes the available preclinical safety data for extracts of Chromolaena odorata, a plant known to contain **odoratin**. The presented toxicological data pertains to the whole plant extracts and not to the isolated compound **odoratin**, for which specific preclinical safety studies were not identified in the public domain. Therefore, the observed effects cannot be directly and solely attributed to **odoratin**.

This document is intended for researchers, scientists, and drug development professionals to provide a comparative overview of the preclinical safety assessments of different Chromolaena odorata extracts.

Comparative Toxicity of Chromolaena odorata Leaf Extracts

The preclinical safety of Chromolaena odorata has been evaluated in several studies, primarily focusing on the toxicological effects of its aqueous and ethanolic leaf extracts. The following tables summarize the key findings from acute and sub-chronic toxicity studies in rodent models.

Acute Toxicity Profile

© 2026 BenchChem. All rights reserved.

Acute toxicity studies are designed to determine the short-term adverse effects of a substance when administered in a single, high dose. A key parameter from these studies is the median lethal dose (LD50), which is the dose required to cause mortality in 50% of the test animal population.

Table 1: Comparison of Acute Toxicity of Chromolaena odorata Leaf Extracts in Rodents

Extract Type	Animal Model	Route of Administration	LD50 (mg/kg body weight)	Key Observations
Aqueous	Wistar Rats	Oral	2154[1]	Relatively non-toxic.[1]
Aqueous	Wistar Rats	Oral	2738.6[2][3][4]	-
Ethanolic	Wistar Rats	Oral	> 5000[1]	Considered practically non-toxic at high single doses.[1]
Ethanolic	White Rats	Oral	> 15,000 (15 g/kg)[5][6]	No mortality observed up to 15 g/kg. Lack of appetite and subsequent weight loss were noted.[5][6]
Hydro-ethanolic	Swiss Albino Mice	Oral	16,500 (16.5 g/kg)[7]	High LD50 value suggests safety in a single-dose treatment.[7]
Crude	Wistar Rats	Oral	224.7[2][3]	-

Sub-chronic Toxicity Profile

Sub-chronic toxicity studies assess the effects of repeated exposure to a substance over a period of several weeks or months. These studies provide valuable information on target organ

© 2026 BenchChem. All rights reserved.

toxicity and the No-Observed-Adverse-Effect Level (NOAEL).

Table 2: Comparison of Sub-chronic Toxicity of Chromolaena odorata Leaf Extracts in Rats

© 2026 BenchChem. All rights reserved.

Extract Type & Duration	Animal Model	Doses Administered (mg/kg)	Key Findings
Aqueous Extract (90 days)	Male Wistar Albino Rats	161.5, 323, 538.5, 1077	Mortality: 43% at 1077 mg/kg.[8] Body Weight: Significant decrease at 1077 mg/kg.[8] Biochemical Changes (at 538.5 & 1077 mg/kg): Increased creatine kinase, AST, K+, glucose, uric acid, urea, and creatinine. Decreased amylase, albumin, total serum protein, and Na+.[8][9] Histopathology: No observable morphological alterations in the heart, lungs, testis, and kidneys.[8]
Ethanolic Extract (28 days)	Swiss Webster Albino Mice	250, 500	Mortality: Observed at 500 mg/kg.[10] Clinical Signs: Tachypnea, dry hair coat, and alopecia.[10] Biochemical Changes: Low Alanine Transaminase (ALT).[10] General Effect: Hampered growth.[10]
Hydro-ethanolic Extract (35 days)	Wistar Rats	Not specified	Biochemical Changes: Significantly increased Aspartate

© 2026 BenchChem. All rights reserved.

				Aminotransferase (AST) and creatinine levels. Significantly decreased Alanine Transaminase (ALT), calcium, and phosphorus levels.[7] Cardiovascular Risk Factors: Favorable reducing effects.[7] Potential for Harm: Long-term use, especially at high doses, could have deleterious effects on the heart.[7]

Table 3: Effects of Chromolaena odorata Leaf Extracts on Hematological Parameters in Wistar Rats (21-day study)[2]

Extract Type	Dose (mg/kg)	Effect on White Blood Cell (WBC) Count	Effect on Hemoglobin (Hb) Concentration	Effect on Packed Cell Volume (PCV)
Aqueous	75	No significant change	No significant change	Significant increase[2][3]
Aqueous	150	No significant change	No significant change	Significant increase[2][3]
Ethanolic	75	Significant increase[2][3]	No significant change	Significant increase[2][3]
Ethanolic	150	No significant change	Significant increase[2][3]	No significant change
Crude	300	Significant increase[2][3]	No significant change	No significant change

© 2026 BenchChem. All rights reserved.

Experimental Protocols

The following are generalized experimental protocols based on the methodologies described in the cited preclinical studies.

Acute Oral Toxicity Study (Based on Lorke's Method)

- Animal Model: Albino Wistar rats or Swiss albino mice.[1][7]
- Acclimatization: Animals are acclimatized to laboratory conditions for a minimum of one week.
- Grouping and Dosing: Animals are divided into groups. The study is often conducted in two phases. In the first phase, graded doses of the extract (e.g., 10, 100, 1000 mg/kg) are administered to different groups. In the second phase, higher doses (e.g., 1600, 2900, 5000 mg/kg) are administered based on the results of the first phase.[1] A control group receives the vehicle (e.g., distilled water or 0.5% NaCMC).[6]
- Administration: The extract is administered orally via gavage in a single dose.[6]
- Observation: Animals are observed for signs of toxicity and mortality continuously for the first 4 hours, then hourly for the next 12 hours, and then periodically for up to 14 days.[6][7]
- Data Collection: Observations include changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic, and central nervous systems, and somatomotor activity and behavior pattern. Body weight is recorded at regular intervals.
- Endpoint: The LD50 is calculated from the number of mortalities within the observation period.

Sub-chronic Oral Toxicity Study

- Animal Model: Wistar rats.[8]
- Acclimatization: Animals are acclimatized for at least one week.
- Grouping and Dosing: Animals are randomly assigned to a control group and several treatment groups. The treatment groups receive different daily doses of the Chromolaena

© 2026 BenchChem. All rights reserved.

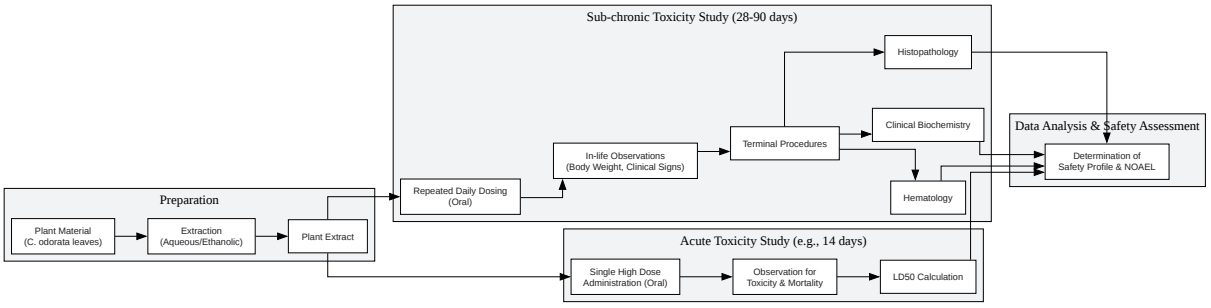
odorata extract. The control group receives the vehicle.

- Administration: The extract is administered orally via gavage, once daily, for a period of 28, 35, or 90 days.[7][8][10]
- Observation: Animals are observed daily for clinical signs of toxicity. Body weight and food/water consumption are measured weekly.
- Sample Collection: At the end of the study period, blood samples are collected for hematological and biochemical analysis.
- Necropsy and Histopathology: Animals are euthanized, and a gross necropsy is performed. Organs are weighed, and tissues are collected and preserved for histopathological examination.[8]
- Data Analysis: Hematological parameters (e.g., WBC, RBC, Hb, PCV), biochemical parameters (e.g., ALT, AST, creatinine, urea), organ weights, and histopathological findings are compared between the treated and control groups.

Visualizing Preclinical Toxicity Workflow

The following diagram illustrates a generalized workflow for preclinical toxicity studies of a plant extract, as described in the referenced literature.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Generalized workflow for preclinical toxicity assessment of plant extracts.

Summary and Conclusion

The preclinical data on Chromolaena odorata leaf extracts suggest a varied safety profile that is dependent on the type of extract and the duration of administration.

- Acute Toxicity: In single-dose acute toxicity studies, both aqueous and ethanolic extracts of Chromolaena odorata are generally considered to have low toxicity, with high LD50 values in rodents.[1][5][6][7] The ethanolic extract, in particular, appears to be practically non-toxic in acute settings.[1][6]

- Sub-chronic Toxicity: Repeated administration over several weeks reveals potential for toxicity, especially at higher doses. The aqueous extract at high concentrations led to mortality and adverse biochemical changes in a 90-day study.[8] Similarly, the ethanolic

© 2026 BenchChem. All rights reserved.

extract showed mortality at 500 mg/kg in a 28-day study.[10] Long-term use of the hydro-ethanolic extract has been suggested to have the potential for cardiac effects.[7]

- Hematological Effects: The extracts appear to influence hematopoietic function, with some doses leading to significant increases in WBC, Hb, and PCV.[2]

In conclusion, while single-dose administration of Chromolaena odorata extracts may be relatively safe, chronic use, particularly at high concentrations, warrants caution due to potential adverse effects on various physiological and biochemical parameters. It is crucial to reiterate that these findings are for the whole extracts, and the specific contribution of **odoratin** to this toxicity profile cannot be determined from the available data. Further studies on isolated **odoratin** are necessary to establish its individual safety profile.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Acute and Cytotoxicity Studies of Aqueous and Ethanolic Leaf Extracts of Chromolaena odorata - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pagepressjournals.org [pagepressjournals.org]
- 3. researchgate.net [researchgate.net]
- 4. scispace.com [scispace.com]
- 5. [PDF] Toxicity Effects of Kirinyuh Leaf Ethanol Extract (Chromolaena Odorata L.) on White Rats (Rattus Novergicus) | Semantic Scholar [semanticscholar.org]
- 6. Toxicity Effects of Kirinyuh Leaf Ethanol Extract (Chromolaena Odorata L.) on White Rats (Rattus Novergicus) – Biomedical and Pharmacology Journal [biomedpharmajournal.org]
- 7. Evaluation of acute toxicity in mice and subchronic toxicity of hydro-ethanolic extract of Chromolaena odorata (L.) King and Robinson (Fam. Asteraceae) in rats – Science Huβ Publishing- Leading the Information Highway [scihub.org]
- 8. japsonline.com [japsonline.com]
- 9. japsonline.com [japsonline.com]

- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Preclinical Safety Profile of Chromolaena odorata Extracts: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1253074/docs#preclinical-safety-profile-of-chromolaena-odorata-extracts-a-comparative-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check